

Synthesis and Characterization of 2',3'-O-Isopropylideneadenosine-¹³C₅: A Technical Guide

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Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine-¹³C₅

Cat. No.: B15566178

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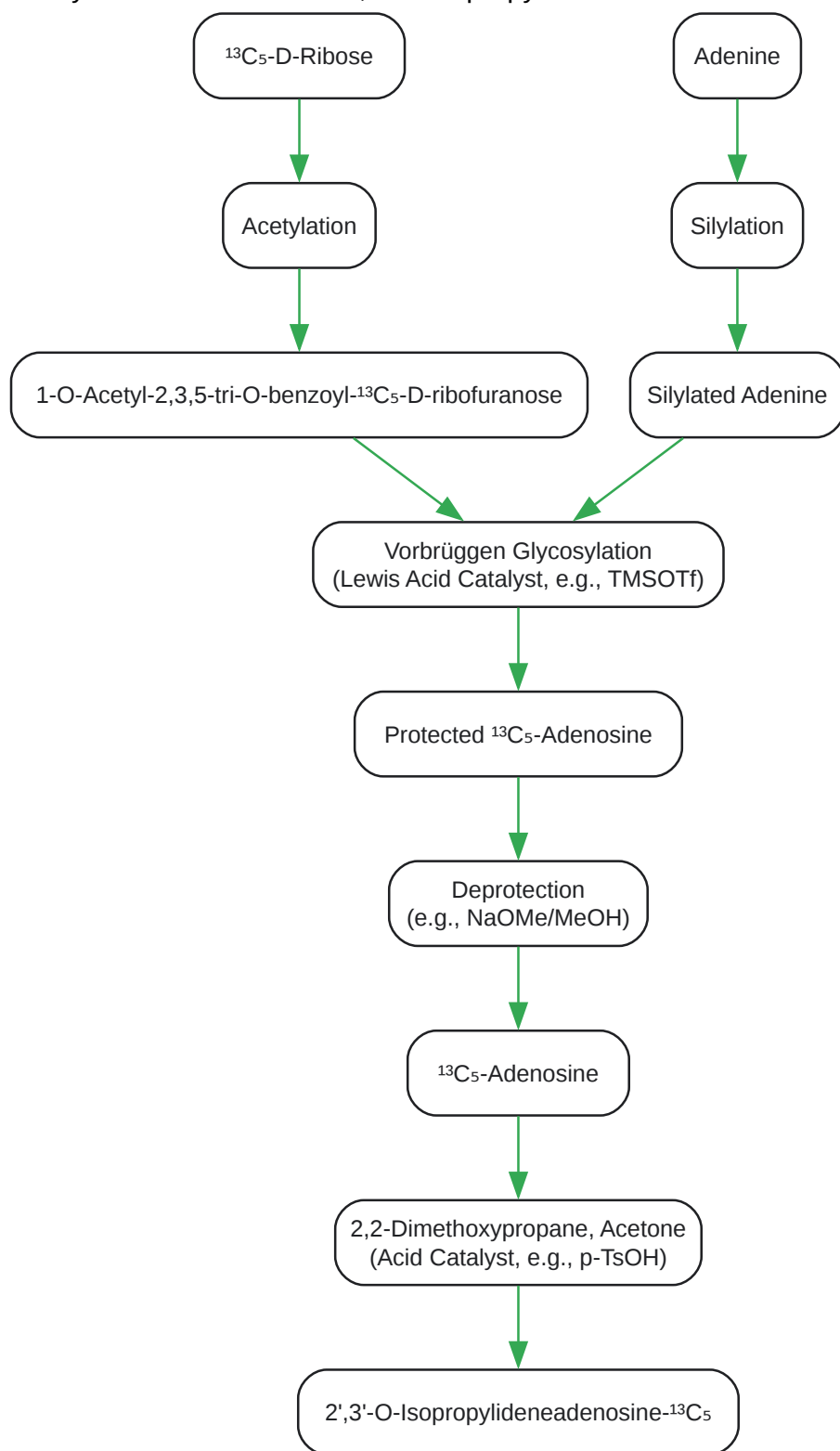
This technical guide provides a comprehensive overview of the synthesis and characterization of 2',3'-O-Isopropylideneadenosine-¹³C₅, a crucial labeled intermediate for various research applications, particularly in the fields of drug metabolism, pharmacokinetic studies, and as an internal standard for mass spectrometry-based quantification.

Introduction

2',3'-O-Isopropylideneadenosine-¹³C₅ is an isotopically labeled analog of 2',3'-O-Isopropylideneadenosine, a protected form of the endogenous nucleoside adenosine. The incorporation of five carbon-13 atoms into the ribose moiety provides a distinct mass shift, making it an ideal internal standard for quantitative bioanalytical assays. This guide details a plausible synthetic route, characterization methods, and expected data for this labeled compound.

Synthesis Workflow

The synthesis of 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$ is a two-step process commencing with commercially available $^{13}\text{C}_5$ -D-ribose. The first step involves the formation of the N-glycosidic bond between the $^{13}\text{C}_5$ -ribose and adenine, a reaction commonly achieved through Vorbrüggen glycosylation. The subsequent step is the protection of the 2' and 3'-hydroxyl groups of the resulting $^{13}\text{C}_5$ -adenosine using an isopropylidene group.

Synthesis Workflow of 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$ [Click to download full resolution via product page](#)

Caption: A logical workflow for the synthesis of the target compound.

Experimental Protocols

Step 1: Synthesis of $^{13}\text{C}_5$ -Adenosine (via Vorbrüggen Glycosylation)

This protocol is adapted from established methods for nucleoside synthesis.

- **Preparation of the Glycosyl Donor:** $^{13}\text{C}_5$ -D-ribose is first per-acetylated to form 1,2,3,5-tetra-O-acetyl- β -D-ribofuranose- $^{13}\text{C}_5$. This is a standard procedure involving the treatment of the sugar with acetic anhydride in the presence of a catalyst like pyridine.
- **Silylation of Adenine:** Adenine is silylated to enhance its solubility and nucleophilicity. This is typically achieved by refluxing adenine with a silylating agent such as N,O-bis(trimethylsilyl)acetamide (BSA) or hexamethyldisilazane (HMDS) in an aprotic solvent like acetonitrile.
- **Glycosylation:** The per-acetylated $^{13}\text{C}_5$ -ribose is then coupled with the silylated adenine in the presence of a Lewis acid catalyst, such as trimethylsilyl trifluoromethanesulfonate (TMSOTf), in an inert solvent like acetonitrile at room temperature. The reaction progress is monitored by thin-layer chromatography (TLC).
- **Deprotection:** Upon completion of the glycosylation, the acetyl protecting groups are removed by treatment with a solution of sodium methoxide in methanol. The reaction is neutralized, and the crude $^{13}\text{C}_5$ -adenosine is purified by column chromatography on silica gel.

Step 2: Synthesis of 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$

This protocol is based on standard methods for the acetonide protection of diols.

- **Reaction Setup:** $^{13}\text{C}_5$ -Adenosine is suspended in anhydrous acetone. A catalytic amount of an acid, such as p-toluenesulfonic acid (p-TsOH) or a Lewis acid, and 2,2-dimethoxypropane (which acts as a water scavenger) are added.
- **Reaction Conditions:** The mixture is stirred at room temperature. The progress of the reaction is monitored by TLC until the starting material is consumed.

- **Work-up and Purification:** The reaction is quenched by the addition of a weak base, such as sodium bicarbonate. The solvent is removed under reduced pressure, and the residue is purified by column chromatography on silica gel to yield the final product, 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$, as a white solid.

Characterization Data

The following tables summarize the expected and reported characterization data for the unlabeled compound. The data for the $^{13}\text{C}_5$ -labeled analog is predicted based on this information.

Physicochemical Properties

Property	Reported Value (Unlabeled)	Expected Value ($^{13}\text{C}_5$ -Labeled)
Molecular Formula	$\text{C}_{13}\text{H}_{17}\text{N}_5\text{O}_4$	$\text{C}_8^{13}\text{C}_5\text{H}_{17}\text{N}_5\text{O}_4$
Molecular Weight	307.31 g/mol	312.31 g/mol
Appearance	White to off-white crystalline powder	White to off-white crystalline powder
Melting Point	221-222 °C	Similar to unlabeled
Optical Rotation	$[\alpha]^{20}_D -98.5^\circ$ (c=1 in dioxane)	Similar to unlabeled

Spectroscopic Data

Mass Spectrometry (MS)

The most significant difference in the characterization of the $^{13}\text{C}_5$ -labeled compound will be observed in its mass spectrum.

Ion	m/z (Unlabeled)	m/z (¹³ C ₅ -Labeled)	Fragmentation Pattern
[M+H] ⁺	268	273	Protonated molecular ion
[Adenine+H] ⁺	136	136	Corresponds to the adenine base
[Ribose moiety] ⁺	Varies	Varies (+5 Da)	Fragments corresponding to the labeled ribose will show a 5 Da mass shift

Nuclear Magnetic Resonance (NMR) Spectroscopy

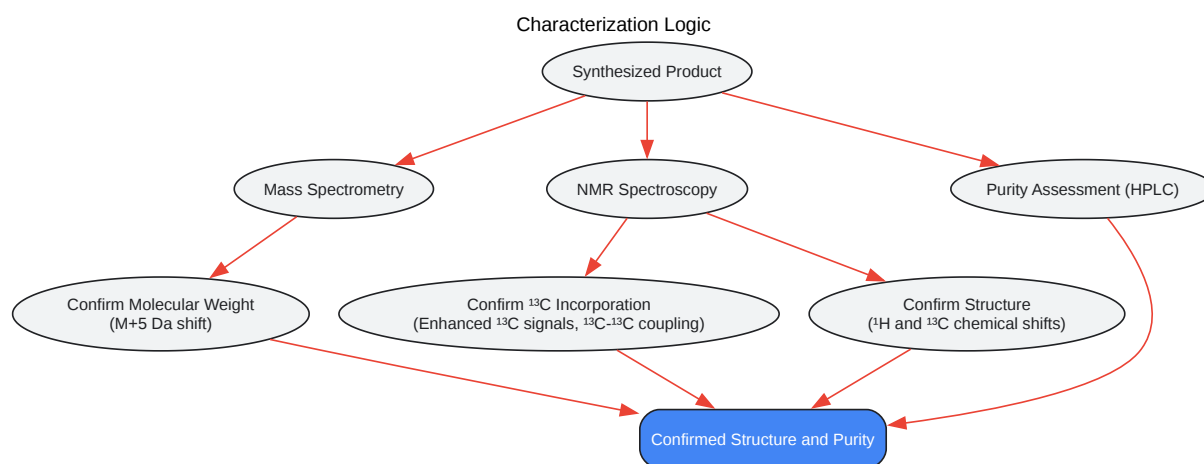
The ¹³C NMR spectrum will be the most informative for confirming the isotopic labeling.

Nucleus	Unlabeled Adenosine (Chemical Shift δ , ppm)	Expected for $^{13}\text{C}_5$ -Labeled Moiety
^1H NMR	Similar chemical shifts to unlabeled, but with additional ^{13}C - ^1H coupling constants.	
C1'-H: ~5.9	Doublet of doublets due to coupling with C1' and C2'	
C2'-H: ~4.6	Complex multiplets due to coupling with neighboring protons and ^{13}C	
C3'-H: ~4.3	Complex multiplets	
C4'-H: ~4.1	Complex multiplets	
C5'-H: ~3.7, 3.6	Complex multiplets	
^{13}C NMR	C1': ~90	Signal will be significantly enhanced and will show ^{13}C - ^{13}C coupling.
C2': ~75	Signal will be significantly enhanced and will show ^{13}C - ^{13}C coupling.	
C3': ~71	Signal will be significantly enhanced and will show ^{13}C - ^{13}C coupling.	
C4': ~87	Signal will be significantly enhanced and will show ^{13}C - ^{13}C coupling.	
C5': ~62	Signal will be significantly enhanced and will show ^{13}C - ^{13}C coupling.	
Adenine C2: ~152	Unaffected	
Adenine C4: ~149	Unaffected	

Adenine C5: ~119	Unaffected
Adenine C6: ~156	Unaffected
Adenine C8: ~140	Unaffected

Logical Relationship Diagram

The following diagram illustrates the logical steps involved in the characterization process.



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Caption: Logical flow for the structural confirmation of the final product.

Conclusion

This technical guide outlines a robust and well-established synthetic pathway for the preparation of 2',3'-O-Isopropylideneadenosine-¹³C₅. The detailed experimental protocols and expected characterization data provide a solid foundation for researchers to synthesize and verify this important isotopically labeled compound for their specific applications in drug

development and biomedical research. The use of standard organic chemistry techniques makes this synthesis accessible to laboratories equipped for multi-step organic synthesis.

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